

Angulatin G: A Technical Review of a Sesquiterpenoid Insecticide

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Compound of Interest

Compound Name: *Angulatin G*

Cat. No.: *B12395577*

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Abstract

Angulatin G, also known as Celangulatin E, is a naturally occurring sesquiterpene polyol ester isolated from the root bark of *Celastrus angulatus*. It belongs to the β -dihydroagarofuran class of sesquiterpenoids, a group of compounds known for a wide range of biological activities. Primary research has identified **Angulatin G** as a potent insecticide, demonstrating significant toxicity against the agricultural pest *Mythimna separata* (oriental armyworm). This technical guide provides a comprehensive review of the available literature on **Angulatin G**, including its biological activity, proposed mechanism of action, and the experimental protocols used in its initial characterization.

Core Data Summary

The primary reported biological activity of **Angulatin G** is its insecticidal effect. The quantitative data available from bioassay-guided fractionation studies is summarized below.

Compound	Target Organism	Bioassay Type	Activity Metric	Value	Reference
Angulatin G (Celangulatin E)	Mythimna separata (Oriental Armyworm)	Stomach Poisoning	LD50	1656.4 µg/mL	[1]

Experimental Protocols

Detailed experimental protocols for the isolation and bioassays of **Angulatin G** are based on the methods described in the primary literature.

Isolation of Angulatin G

The isolation of **Angulatin G** was achieved through a multi-step extraction and chromatographic process from the root bark of *Celastrus angulatus*.[\[1\]](#)

Protocol:

- **Extraction:** The dried and powdered root bark of *Celastrus angulatus* was extracted with low-polar toluene.
- **Fractionation:** The crude toluene extract underwent bioassay-guided fractionation. This process involves separating the extract into different fractions and testing the insecticidal activity of each fraction to identify those containing the active compounds.
- **Chromatography:** The active fractions were subjected to further separation and purification using a combination of chromatographic techniques, likely including column chromatography and high-performance liquid chromatography (HPLC), to yield pure **Angulatin G** (Celangulatin E).
- **Structure Elucidation:** The chemical structure of the isolated compound was determined using spectroscopic methods, including Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.[\[1\]](#)

Insecticidal Bioassay

The insecticidal activity of **Angulatin G** was evaluated against the oriental armyworm, *Mythimna separata*.^[1]

Protocol:

- **Test Organism:** Larvae of *Mythimna separata* are used for the bioassay.
- **Test Substance Preparation:** **Angulatin G** is dissolved in an appropriate solvent to prepare a solution of a specific concentration.
- **Assay Method:** A leaf-dipping method or artificial diet incorporation method is commonly used. Fresh leaves or a prepared artificial diet are treated with the **Angulatin G** solution.
- **Exposure:** The larvae are allowed to feed on the treated leaves or diet.
- **Data Collection:** Mortality is recorded at specified time intervals.
- **Data Analysis:** The Lethal Dose 50 (LD50), the concentration of the compound that causes 50% mortality of the test organisms, is calculated to quantify the insecticidal activity.^[1]

Proposed Mechanism of Action

While the specific signaling pathways modulated by **Angulatin G** have not been explicitly elucidated, the mechanism of action can be inferred from studies on closely related β -dihydroagarofuran sesquiterpenoids isolated from the same plant, such as Celangulin IV and V. These compounds have been shown to inhibit the activity of Na⁺/K⁺-ATPase in the oriental armyworm.

The proposed mechanism involves the binding of **Angulatin G** to the Na⁺/K⁺-ATPase enzyme, an essential protein responsible for maintaining the electrochemical gradients of sodium and potassium ions across the cell membrane of neurons and other excitable cells. Inhibition of this enzyme disrupts ion transport, leading to a breakdown of the electrochemical gradient necessary for nerve impulse transmission. This disruption results in neurotoxicity, causing paralysis and ultimately death in the insect.

Signaling Pathway and Logical Relationship Diagram

The following diagram illustrates the proposed mechanism of action for **Angulatin G**, leading to insect paralysis and death.



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Caption: Proposed mechanism of **Angulatin G** insecticidal activity.

Conclusion and Future Directions

Angulatin G is a promising insecticidal compound from a natural source with demonstrated efficacy against a significant agricultural pest. Its β -dihydroagarofuran skeleton represents a valuable scaffold for the development of new bio-insecticides. Future research should focus on several key areas:

- **Detailed Mechanism of Action Studies:** Elucidating the precise binding site of **Angulatin G** on Na⁺/K⁺-ATPase and investigating its effects on other potential cellular targets would provide a more complete understanding of its insecticidal properties.
- **Structure-Activity Relationship (SAR) Studies:** Synthesizing and testing analogs of **Angulatin G** could identify modifications that enhance its potency, selectivity, and environmental stability.
- **Spectrum of Activity:** Evaluating the insecticidal activity of **Angulatin G** against a broader range of insect pests would determine its potential for wider application in agriculture.
- **Toxicology and Environmental Impact:** Comprehensive toxicological studies are necessary to assess the safety of **Angulatin G** for non-target organisms, including beneficial insects, wildlife, and humans, and to evaluate its persistence and fate in the environment.

The development of natural product-based insecticides like **Angulatin G** offers a potentially more sustainable alternative to synthetic pesticides, contributing to integrated pest management strategies and reducing the environmental footprint of agriculture.

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References

- 1. medchemexpress.com [medchemexpress.com]
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